

# Ethyl 3,5,6-tri-O-benzyl-D-glucofuranoside synthesis

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## Compound Focus: Tribenoside

CAS No.: 10310-32-4

Cat. No.: S545791

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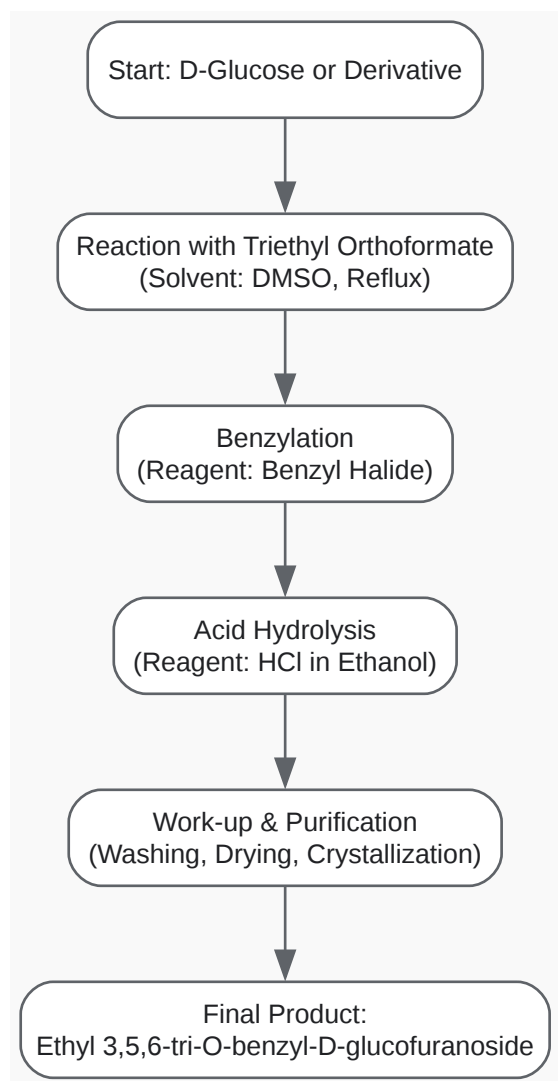
## Chemical Profile at a Glance

The table below summarizes the key identifiers and physical properties of Ethyl 3,5,6-tri-O-benzyl-D-glucofuranoside from supplier documentation and the patent [1].

Property	Specification
CAS Number	10310-32-4 [2] [3] [4]
Synonyms	Tribenoside; Flebosan [3] [4]
Molecular Formula	C <sub>29</sub> H <sub>34</sub> O <sub>6</sub> [2] [4] [5]
Molecular Weight	478.58 g/mol [2] [4] [5]
Purity	≥96% (HPLC) [4]
Appearance	Yellow clear viscous liquid [4]
Optical Rotation	[α] <sub>D</sub> <sup>20</sup> = -31 to -40° (c=1 in MeOH) [4]
Density	1.19 g/cm <sup>3</sup> [2]

## Synthetic Method Overview

The following diagram illustrates the core synthesis workflow based on the patent CN112028947A, which uses **triethyl orthoformate** as a key reagent [1].



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*Synthesis workflow for Ethyl 3,5,6-tri-O-benzyl-D-glucofuranoside [1]*

## Detailed Experimental Protocol

Here is a detailed breakdown of the synthesis steps and conditions as described in the patent [1].

### Step 1: Glycosidation

- **Reaction:** The starting material (D-glucose or a suitable derivative) is reacted with **triethyl orthoformate**.
- **Solvent:** **Dimethylsulfoxide (DMSO)**.
- **Conditions:** The reaction is carried out under **reflux**.
- **Monitoring:** The reaction is tracked by thin-layer chromatography (TLC). After completion, the reaction liquid is cooled.

### Step 2: Benzylation

- **Reaction:** The intermediate from Step 1 undergoes benzylation.
- **Reagent:** A **benzyl halide** (such as benzyl chloride or bromide) is used.
- **Base:** An alkali, such as **potassium hydroxide (KOH)** or **sodium hydroxide (NaOH)**.
- **Solvent:** The reaction occurs in a **polar organic solvent** like DMSO or **N,N-Dimethylformamide (DMF)**.

### Step 3: Acid Hydrolysis

- **Reaction:** The benzylated product is hydrolyzed.
- **Reagent:** **Hydrochloric acid (HCl)** solution in **ethanol**.
- **Purpose:** This step removes the orthoformate group to form the final ethyl glucofuranoside.

### Step 4: Work-up and Purification

- **Washing:** The crude product is washed sequentially with a **saturated sodium bicarbonate (NaHCO<sub>3</sub>) solution** and **purified water** until the pH of the wash is neutral.
- **Drying:** The organic layer is dried with a drying agent like **anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)**.
- **Concentration:** The solvent is removed under reduced pressure.
- **Crystallization:** The product is obtained by crystallization from a solvent mixture, such as **ethyl acetate and ethanol**.

## Manufacturing and Sourcing Considerations

For industrial production and sourcing, please consider these points derived from the technical literature [6]:

- **Industrial Synthesis:** The production of **Tribenoside** is a **multi-step process** that involves precise protection and functionalization of a carbohydrate precursor, such as the **benzylation of hydroxyl groups** on a glucofuranoside backbone [6].

- **Quality Control:** Sourcing from manufacturers who adhere to **Good Manufacturing Practices (GMP)** is critical. This ensures consistency, purity, and safety, which are especially important for a pharmaceutical intermediate where impurities can affect final drug efficacy [6].
- **Supplier Vetting:** When selecting a supplier, evaluate their **production capacity, quality control protocols, and regulatory compliance** to ensure a reliable supply of this complex compound [6].

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## References

1. CN112028947A - Synthetic method of tribenoside [patents.google.com]
2. Ethyl 3,5,6-tri-O-benzyl-D-glucofuranoside | 10310-32-4 [biosynth.com]
3. Ethyl 3,5,6-tri-O-benzyl-D-glucofuranoside (CAS 10310-32-4) [glentham.com]
4. Tribenoside [chemimpex.com]
5. CAS 10310-32-4 Ethyl 3,5,6-tri-O-benzyl-D-glucofuranoside [bocsci.com]
6. The Synthesis of Tribenoside: A Look into Chemical ... [nbinno.com]

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